

# Glycofurol 75: A Technical Guide for Pharmaceutical Applications

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## Compound of Interest

Compound Name: Glycofurol

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## Introduction

**Glycofurol 75**, also known as  $\alpha$ -[(Tetrahydro-2-furanyl)methyl]- $\omega$ -hydroxy-poly(oxy-1,2-ethanediyl) or Tetraglycol, is a versatile and widely utilized solvent in the pharmaceutical industry.[1][2] It is a clear, colorless, and nearly odorless liquid characterized by its exceptional solvency for poorly water-soluble compounds, making it a critical excipient in the formulation of parenteral, topical, and intranasal drug delivery systems.[2][3][4] Its primary function is to enhance the solubility and bioavailability of hydrophobic active pharmaceutical ingredients (APIs).[2] This guide provides an in-depth overview of the core physicochemical properties, applications, and relevant experimental methodologies associated with **Glycofurol 75**.

## Physicochemical Characteristics

**Glycofurol 75** is a derivative of tetrahydrofurfuryl alcohol, prepared by its reaction with ethylene oxide.[3][4] The "75" designation indicates a specific grade that meets analytical specifications, ensuring a high purity level where the fraction of molecules with one or two ethylene oxide units ( $n=1-2$ ) is at least 95%.[3] Its key physical and chemical properties are summarized below.

Table 1: Physicochemical Properties of **Glycofurol 75**

Property	Value	References
Chemical Name	$\alpha$ -[(Tetrahydro-2-furanyl)methyl]- $\omega$ -hydroxy-poly(oxy-1,2-ethanediyl)	[3]
CAS Number	31692-85-0	[3][5]
Average Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>4</sub>	[3]
Average Molecular Weight	190.24 g/mol	[3]
Appearance	Clear, colorless, almost odorless liquid	[3][4]
Taste	Bitter taste with a warm sensation	[3][4]
Boiling Point	80-100 °C	[3]
Density	1.070-1.090 g/cm <sup>3</sup> at 20°C	[3]
Refractive Index (n <sup>20</sup> /D)	~1.454 - 1.462	[3][6][7]
Dynamic Viscosity	8-18 mPa·s (cP) at 20°C	[3]
Flash Point	>110 °C (>230 °F)	[6]
Storage	Store in a cool, dry place, protected from light in a well-closed container, preferably under nitrogen.	[3]

Table 2: Solubility Profile of **Glycofurol** 75 at 20°C

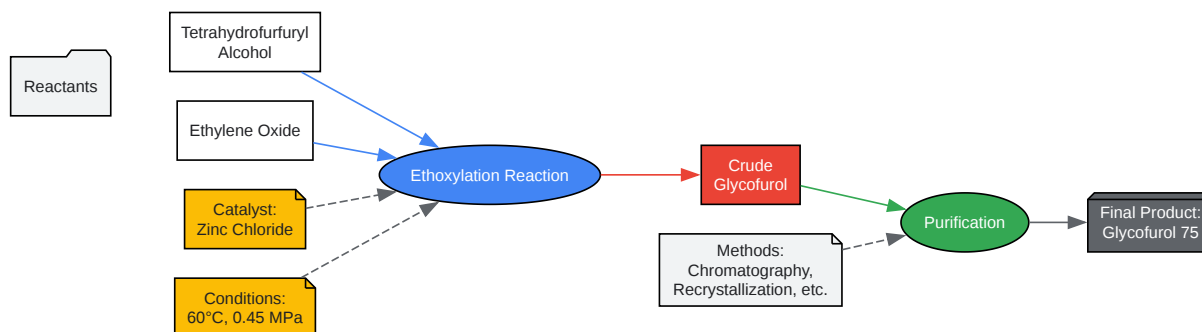
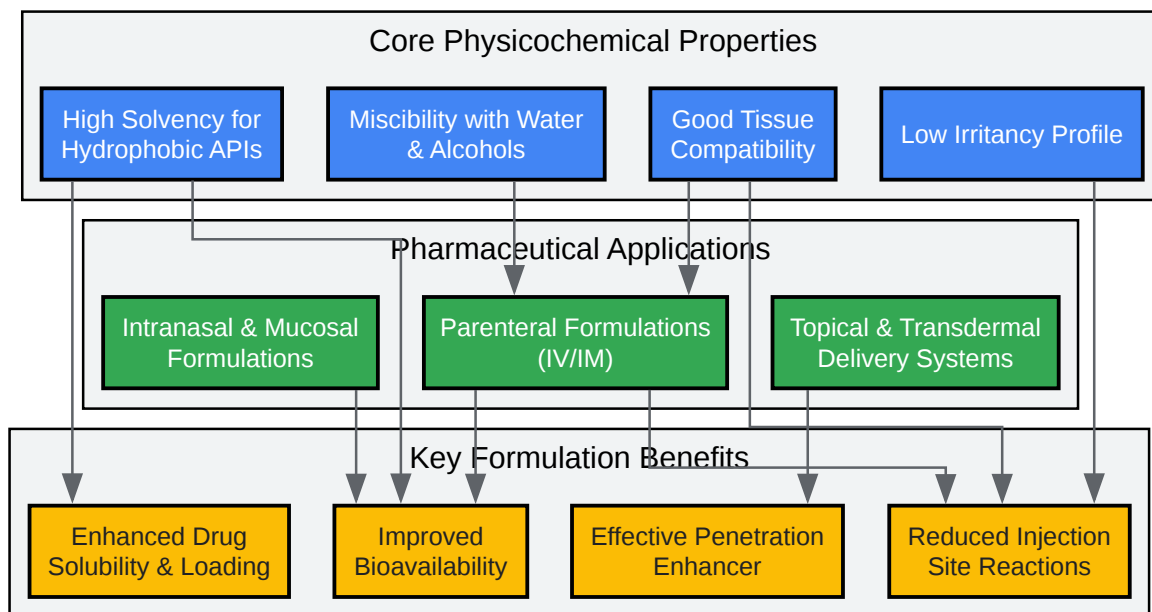
Solvent	Solubility	References
Water	Miscible in all proportions	[8]
Ethanol (95%)	Miscible in all proportions	[3]
Glycerin	Miscible in all proportions	[3]
Polyethylene Glycol 400	Miscible in all proportions	[3]
Castor Oil	Miscible	[3]
Chloroform	Sparsingly Soluble	[2]
Methanol	Slightly Soluble (Sonication may be needed)	[2]
Arachis Oil	Immiscible	[3]
Isopropyl Ether	Immiscible	[3]

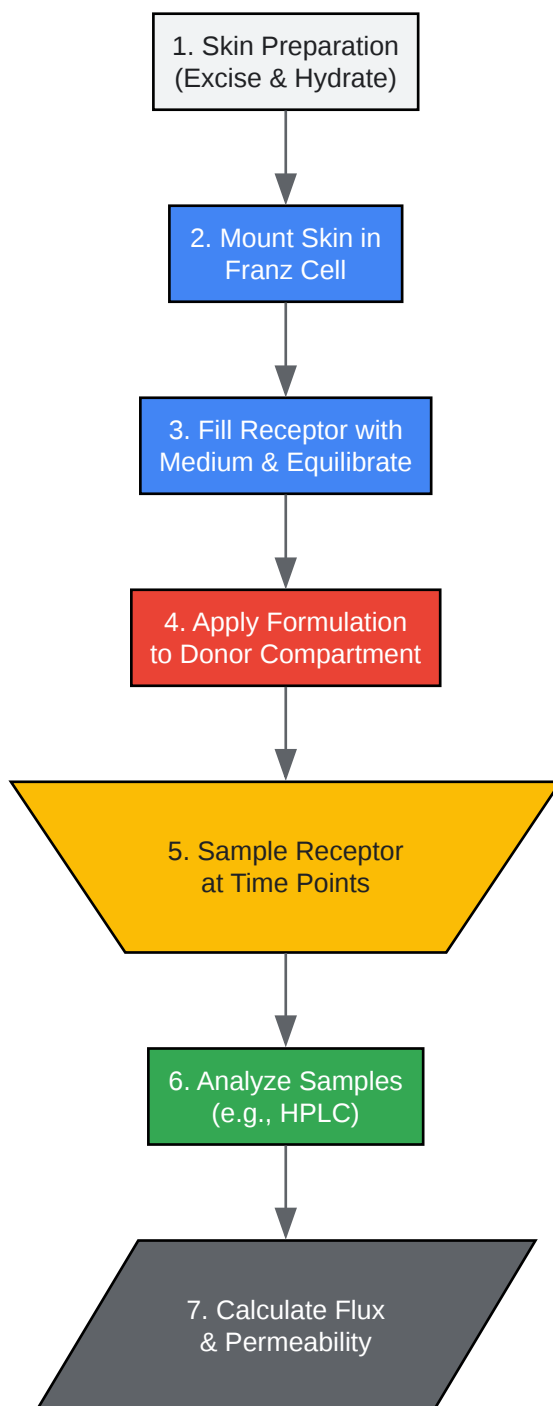
## Pharmaceutical Applications and Rationale

The unique properties of **Glycofurol** 75 make it an invaluable excipient for overcoming formulation challenges, primarily related to drug solubility.

- **Parenteral Formulations:** **Glycofurol** 75 is extensively used as a cosolvent in intravenous (IV) and intramuscular (IM) injections for drugs with poor aqueous solubility.[4] It can be used in concentrations up to 50% v/v.[3][4] Its high tissue compatibility and lower irritancy compared to other organic solvents minimize local adverse reactions at the injection site.[2]
- **Topical and Transdermal Delivery:** It acts as a penetration enhancer, facilitating the transport of APIs across the skin barrier.[3] This makes it a suitable vehicle for gels, creams, and other topical formulations designed for local or systemic effects.[3]
- **Nasal and Rectal Formulations:** Studies have explored its use in intranasal and rectal preparations to improve drug absorption through mucosal membranes.[3][4]
- **Bioavailability Enhancement:** By dissolving hydrophobic drugs, **Glycofurol** 75 improves their dissolution rate upon administration, which can significantly boost bioavailability and facilitate

the achievement of therapeutic concentrations.[2]





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